Technical Guide: Solubility Profile of 2-Fluoro-5-methylpyrimidine

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Compound of Interest	
Compound Name:	*2-Fluoro-5-methylpyrimidine*
CAS No.:	*62802-36-2*
Cat. No.:	*B1290748*

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Executive Summary & Critical Disambiguation

Target Compound: **2-Fluoro-5-methylpyrimidine** Primary Application: Pharmaceutical Intermediate (Kinase Inhibitors, Nucleoside Analogs)

🚨 Critical Data Integrity Alert: CAS Number Mismatch

Before proceeding with experimental workflows, you must verify the identity of your material. The request referenced CAS 14001-63-9, which officially corresponds to 4-Methyl-2-(methylthio)pyrimidine, a thioether analog.[1][2]

- If you possess CAS 14001-63-9: You are working with the 2-Methylthio analog.[1][2] It is significantly more lipophilic and has a distinct reactivity profile (oxidation susceptibility).[2]
- If you possess **2-Fluoro-5-methylpyrimidine**: The correct identifier is CAS 62802-36-2.[2][3]

This guide focuses on the physicochemical properties and solubility landscape of **2-Fluoro-5-methylpyrimidine** (CAS 62802-36-2), as indicated by your topic title, while referencing the thio-analog where relevant for comparative control.

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Physicochemical Profile

Understanding the solubility of **2-Fluoro-5-methylpyrimidine** requires analyzing the competition between its polar nitrogen core and its lipophilic substituents.[2]

Property	Value / Characteristic	Impact on Solubility
Molecular Formula	$C_5H_5FN_2$	Low molecular weight facilitates dissolution in small volumes.[2]
Molecular Weight	112.11 g/mol	High diffusion coefficient in solution.[2]
LogP (Predicted)	~0.8 – 1.1	Moderately Lipophilic. Soluble in organic media; limited water solubility.[2]
pKa (Conjugate Acid)	~1.5 – 2.0	Weakly Basic. Pyrimidine nitrogens are less basic due to the electron-withdrawing Fluorine (inductive effect).[2][4]
H-Bond Donors/Acceptors	0 Donors / 3 Acceptors	Excellent solubility in protic solvents (MeOH), but cannot self-associate via H-bonds (low melting point).
Physical State	Liquid or Low-Melting Solid	Often an oil at room temperature, aiding miscibility. [2][4]

Solubility Landscape & Solvent Compatibility

The following data categorizes solvent suitability based on "Like Dissolves Like" principles modified by the specific electronic effects of the 2-Fluoro substituent.

A. Primary Organic Solvents (High Solubility)

These solvents are recommended for stock solution preparation and synthetic reactions.[2][4]

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- Dichloromethane (DCM) & Chloroform:
  - Solubility:>100 mg/mL (Excellent)[2]
  - Mechanism:[5] Dipole-dipole interactions.[2][4] The chlorinated solvent interacts favorably with the electron-deficient pyrimidine ring.[2]
  - Use Case: Liquid-liquid extraction (organic phase), chromatography.[2][4]
- Methanol & Ethanol:
  - Solubility:>50 mg/mL (Good to Excellent)[2]
  - Mechanism: The solvent acts as an H-bond donor to the pyrimidine nitrogens.[2][4]
  - Warning:Nucleophilic Attack. In the presence of base, primary alcohols can displace the 2-Fluoro group (SnAr reaction) to form the alkoxy derivative (e.g., 2-methoxy-5-methylpyrimidine).[2] Avoid prolonged heating in basic alcoholic solutions.[2]
- Dimethyl Sulfoxide (DMSO) & Dimethylformamide (DMF):
  - Solubility:>200 mg/mL (Very High)
  - Mechanism:[5] Strong dipole interactions disrupting crystal lattice.[2]
  - Use Case: SnAr reactions, biological assays (stock solutions).[2][4]

B. Non-Polar & Aqueous Solvents (Limited Solubility)[2][4]

- Hexanes / Heptane:
  - Solubility:<10 mg/mL (Poor)[2]
  - Behavior: The compound is too polar for pure alkanes.[2][4] It may "oil out" rather than precipitate cleanly.[2]
  - Use Case: Antisolvent for crystallization (added to a DCM solution).[2][4]

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- Water:
  - Solubility:Moderate (~1-10 mg/mL)
  - pH Dependency: Solubility increases significantly at pH < 1.0 due to protonation of the pyrimidine ring, though this risks hydrolysis of the C-F bond.[2]

Experimental Protocol: Solubility Determination

Do not rely on literature values alone. Batch-to-batch impurity profiles (e.g., hydrolysis products) can alter saturation points.[2] Use this self-validating protocol.

Method: Dynamic Saturation with HPLC Quantitation

Step 1: Preparation

- Weigh 10 mg of **2-Fluoro-5-methylpyrimidine** into a 2 mL HPLC vial.
- Add 100 µL of the target solvent (starting concentration: 100 mg/mL).
- Vortex for 60 seconds.

Step 2: Visual Assessment (The "Dissolution Tree")[4]

- Clear Solution? Solubility > 100 mg/mL.[2] Stop.
- Visible Solid/Oil? Add solvent in 100 µL increments, vortexing between additions, until clear or total volume reaches 1 mL.

Step 3: Quantitation (If saturation is required)

- If solid remains at 1 mL (Solubility < 10 mg/mL), centrifuge the sample at 10,000 rpm for 5 minutes.
- Remove supernatant and filter through a 0.22 µm PTFE filter (Do not use Nylon; it binds aromatics).[2]
- Analyze filtrate via HPLC-UV (254 nm).

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- Mobile Phase: 50:50 Water:Acetonitrile.[2][4]
- Standard: Calibrate against a known concentration in DMSO.[2]

Process Development: Solvent Selection for Synthesis

The 2-Fluoro group is a "privileged handle" for Nucleophilic Aromatic Substitution (SnAr).[2][4] Solvent choice dictates reaction success versus byproduct formation.[2][4]

Visualizing the Decision Matrix

The following diagram illustrates the logic flow for selecting a solvent based on the intended chemical transformation.

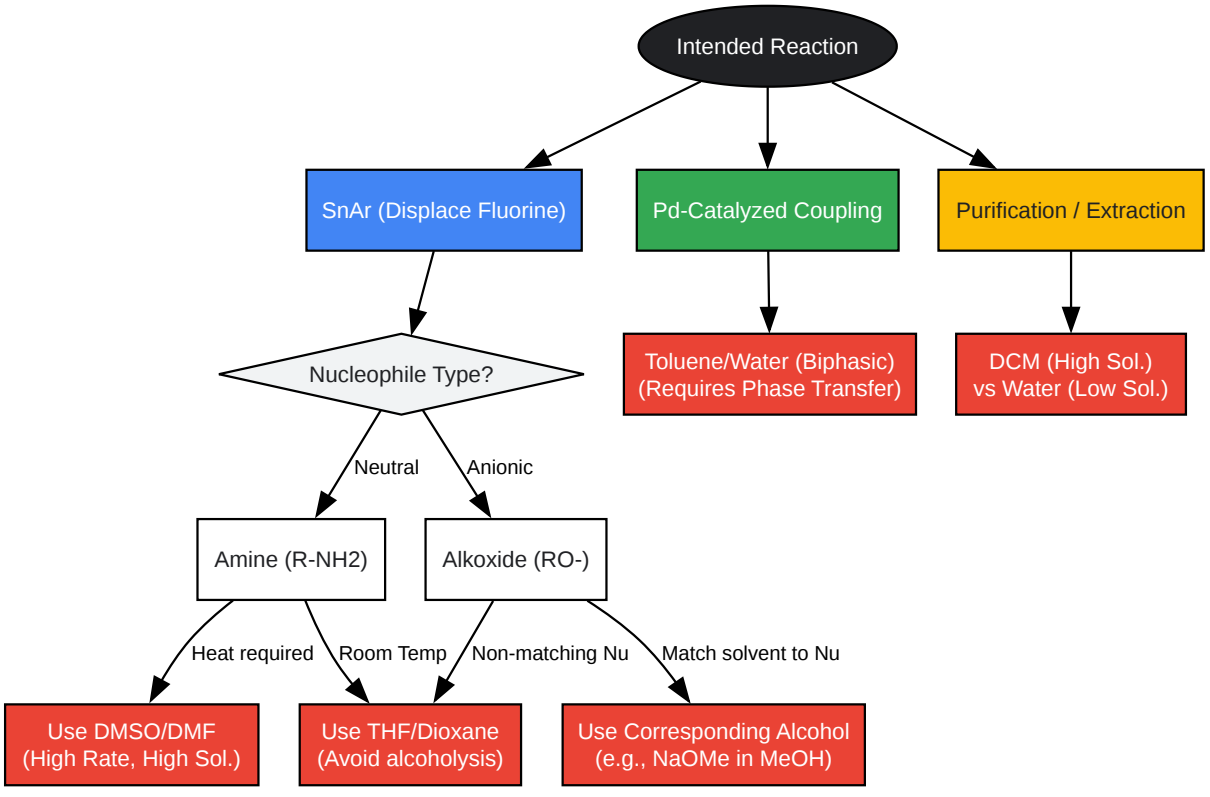

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Figure 1: Solvent selection logic for **2-Fluoro-5-methylpyrimidine** based on reaction type. Note the critical split for SnAr reactions to prevent solvent participation.

Expert Insights on Stability & Handling

- Hydrolytic Instability: While the C-F bond is strong, the electron-deficient pyrimidine ring makes the 2-position susceptible to hydrolysis in aqueous acids, yielding the inactive 2-hydroxy-5-methylpyrimidine (tautomerizes to the pyrimidone).[2] Avoid storing stock solutions in water.

- Volatile Nature: Small fluorinated heterocycles often have high vapor pressures.[2][4] Do not evaporate solvents to dryness under high vacuum for extended periods without checking for mass loss.[2]

- Fluorine NMR Validation: Use ^{19}F NMR to check solubility limits. If the signal broadens significantly or shifts, it indicates aggregation or exchange processes (e.g., H-bonding with protic solvents).[2]

References

- PubChem.Compound Summary: 5-Fluoro-2-methylpyridine (Structural Analog for physicochemical trends).[2][4] National Library of Medicine.[2][4]

- Sigma-Aldrich.Product Specification: 2-Fluoro-5-methylpyridine (CAS 2369-19-9) & 4-Methyl-2-(methylthio)pyrimidine (CAS 14001-63-9).[2]

- ChemicalBook.**2-Fluoro-5-methylpyrimidine** (CAS 62802-36-2) Product Properties.

- Ossila.2-Chloro-5-fluoropyrimidine: Properties and Applications in Organic Electronics. (Reference for fluoropyrimidine solubility behavior).

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